

what is Etidocaine hydrochloride used for

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Etidocaine Hydrochloride

CAS No.: 36637-19-1

Cat. No.: S527580

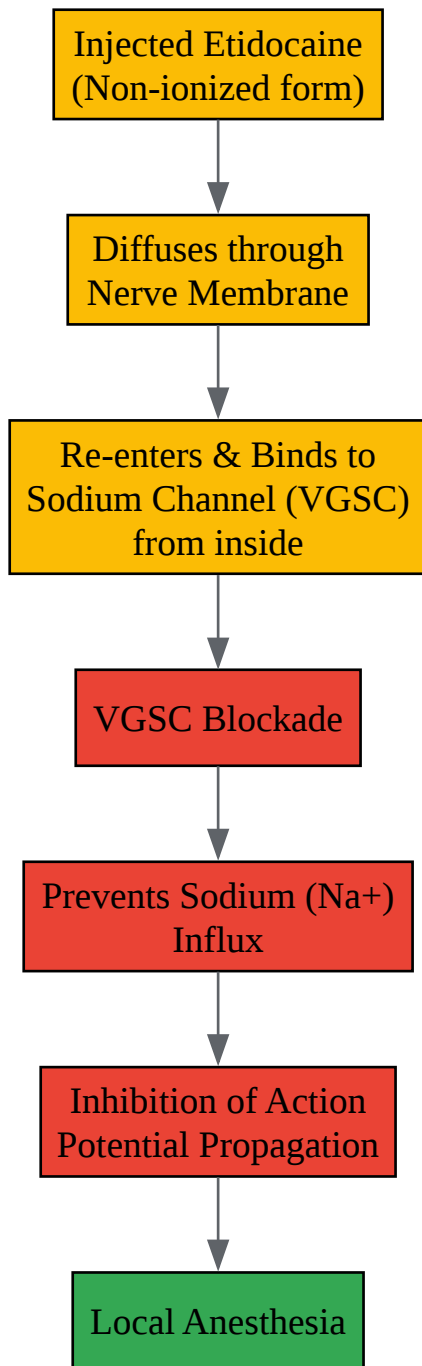
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Chemical Profile and Mechanism of Action

Etidocaine is a synthetically derived amino amide [1] [2]. Its chemical structure is a modification of lidocaine, designed to increase lipid solubility and protein binding [3].

- **Mechanism of Action:** Like all local anesthetics, etidocaine produces anesthesia by **inhibiting voltage-gated sodium channels (VGSCs)** on neuronal membranes [1]. This blockade prevents sodium influx, which inhibits membrane depolarization and the propagation of nerve impulses [1] [2].
- **Differential Nerve Block:** Nerve fibers have varying sensitivities. Etidocaine exhibits a **differential block**, preferentially blocking motor fibers over sensory fibers. This results in a clinically unique profile of dense muscle relaxation while sensory anesthesia may be less complete or of shorter duration [3] [4].

The following diagram illustrates its molecular mechanism.



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Pharmacological and Pharmacokinetic Data

Etidocaine's clinical behavior is defined by its high lipid solubility and protein binding.

Parameter	Value / Characteristic	Clinical Implication
Onset of Action	Rapid (2-5 minutes) [3]	Suitable for procedures requiring quick onset.
Duration of Action	Long (4-10 hours), especially with epinephrine [3] [2]	Provides prolonged surgical anesthesia.
pKa	7.74 [5]	Close to physiological pH, favoring a faster onset.
Lipid Solubility	High [3]	Increases potency and speed of nerve membrane penetration.
Protein Binding	High (~94%) [3]	Correlates with a longer duration of action.
Metabolism	Hepatic, via cytochrome P450 enzymes [1] [6]	Caution in patients with hepatic impairment.
Volume of Distribution	133 L [3]	--
Plasma Half-Life	2.7 hours (adults) [3]	--
Clearance	1.11 L/h [3]	--

Clinical Applications and Dosing

Etidocaine was historically used for various regional anesthesia techniques. Dosing varies based on the procedure, patient status, and use of epinephrine.

Procedure	Concentration	Volume & Maximum Dose (with Epinephrine)
Infiltration & Peripheral Nerve Block	0.5% - 1% [4] [5]	25-400 mg [4]

Procedure	Concentration	Volume & Maximum Dose (with Epinephrine)
Caudal & Lumbar Epidural Block	1% - 1.5% [4] [5]	100-300 mg [4]
Dental Anesthesia	1.5% [5]	15-75 mg (0.5 - 2.5 cartridges) [5]

Adverse Effects and Toxicity

The adverse effect profile of etidocaine is similar to other potent, long-acting amide local anesthetics, with particular concerns for cardiac toxicity.

- **Central Nervous System (CNS) Toxicity:** Early signs include **metallic taste, auditory changes, perioral numbness, and anxiety**, which can progress to **muscle twitching, tremors, and seizures** [4] [5].
- **Cardiovascular Toxicity:** Etidocaine has a **direct cardiac depressant effect**. Toxicity can lead to **severe depression of myocardial contractility, bradycardia, hypotension, and cardiovascular collapse** [3] [4]. Its cardiotoxicity is considered more pronounced than that of lidocaine [3].
- **Local Adverse Effects:** Can include **neuropathy, urinary incontinence, and fecal incontinence** [4]. When used in dentistry, it was associated with **increased bleeding during oral surgery** [7] [6].
- **Management of Toxicity:** First-line treatment for Local Anesthetic Systemic Toxicity (LAST) is **Intravenous Lipid Emulsion (ILE) therapy** [1]. In refractory cases, advanced circulatory support like cardiopulmonary bypass may be necessary [1].

Drug Interactions

Etidocaine can interact with other medications, primarily through potentiation of effects.

Interacting Agent	Interaction Effect
Cisatracurium, Rapacuronium	Etidocaine may enhance the neuromuscular blocking effect [4].

Interacting Agent	Interaction Effect
Hyaluronidase	Increases the diffusion of the anesthetic, hastening onset but potentially increasing systemic absorption and toxicity [4].
Vasopressors (e.g., Epinephrine)	Epinephrine is frequently added to etidocaine solutions to reduce systemic absorption and prolong duration [1] [5].

Etidocaine hydrochloride remains a chemically interesting agent that exemplifies the trade-offs in local anesthetic design—offering rapid onset and long duration but hampered by its toxicity profile and sensory-motor dissociation.

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References

1. Topical, Local, and Regional Anesthesia and Anesthetics - NCBI [ncbi.nlm.nih.gov]
2. Local Anesthetics: Introduction and History, Mechanism of ... [emedicine.medscape.com]
3. Etidocaine - an overview [sciencedirect.com]
4. Etidocaine - an overview [sciencedirect.com]
5. Duranest (Etidocaine): Side Effects, HCl , Dosage, Interactions... Uses [rxlist.com]
6. Etidocaine [en.wikipedia.org]
7. : Etidocaine , Interactions, Uses Mechanism of Action [go.drugbank.com]

To cite this document: Smolecule. [what is Etidocaine hydrochloride used for]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b527580#what-is-etidocaine-hydrochloride-used-for>]

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